

Personal protective equipment for handling Butyl butyryllactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl butyryllactate

Cat. No.: B1580533

[Get Quote](#)

Essential Safety and Handling Guide for Butyl Butyryllactate

This guide provides immediate, essential safety protocols and logistical information for laboratory professionals handling **Butyl butyryllactate**. It is intended to supplement, not replace, your institution's formal safety procedures and a thorough review of the full Safety Data Sheet (SDS).

Hazard Identification and Personal Protective Equipment (PPE)

Butyl butyryllactate is classified as causing skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[3] Therefore, adherence to proper PPE protocols is critical to ensure personal safety.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are highly recommended for handling esters.[4] Nitrile gloves may also be suitable, but always check the manufacturer's chemical resistance data. Dispose of contaminated gloves after use.[2]
Eye Protection	Safety glasses or goggles	Wear chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in situations with a significant splash hazard.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against skin contact.[2] For larger quantities or splash risks, a chemical-resistant apron is advised.
Respiratory Protection	Not generally required under normal use	Use in a well-ventilated area. [2] If vapors or mists are likely to be generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. Avoid inhaling vapors.[1][3]

Physicochemical Data Relevant to Safety

Property	Value	Significance
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup[5]	Low flammability risk under standard laboratory conditions.
Vapor Pressure	0.2 mm Hg at 20 °C[5]	Low volatility, but vapors can accumulate in poorly ventilated areas.

Operational Plan: Safe Handling Workflow

A systematic approach to handling **Butyl butyryllactate** is crucial for minimizing risk. The following workflow outlines the key steps from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Butyl butyryllactate**.

Procedural Steps:

- **Preparation:** Before handling, review the Safety Data Sheet (SDS). Ensure a well-ventilated work area, such as a chemical fume hood, is available and functional. Locate the nearest eyewash station and safety shower.
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above. Inspect gloves for any signs of damage before use.
- **Chemical Handling:** Avoid direct contact with skin and eyes.[2] Prevent the inhalation of any mist or vapor.[2][3] Use dispensing techniques that minimize splashing or aerosol generation.

- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[1] Clean the work surface and any contaminated equipment. Remove and properly dispose of contaminated gloves.
- Storage: Keep the container tightly closed in a dry, well-ventilated place.[2] Store away from incompatible materials.
- Spill Response: In the event of a spill, evacuate non-essential personnel. Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand). Prevent the spill from entering drains.[5] Collect the absorbed material into a suitable container for disposal.

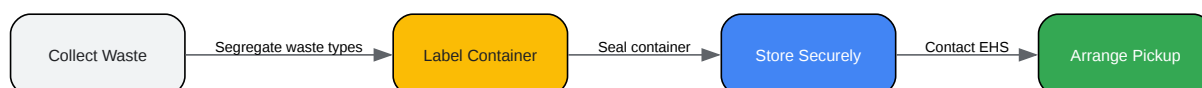
Disposal Plan

Proper disposal of **Butyl butyryllactate** and associated waste is essential to protect personnel and the environment.

Waste Characterization and Collection

- Chemical Waste: Unused or contaminated **Butyl butyryllactate** must be treated as hazardous chemical waste.[5]
- Contaminated Materials: Any materials used for spill cleanup, as well as contaminated gloves, pipette tips, and other disposables, should also be disposed of as hazardous waste.

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Procedural flow for the disposal of chemical waste.

Disposal Procedures

- Containerization: Collect all waste in a clearly labeled, sealed, and chemically compatible container. Do not mix with incompatible waste streams.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**Butyl butyryllactate**".
- Storage: Store the sealed waste container in a designated, secure satellite accumulation area away from general work areas.
- Disposal: Arrange for the collection of the waste through your institution's Environmental Health and Safety (EHS) department. Dispose of contents and container at an approved waste disposal plant.[2] Never dispose of **Butyl butyryllactate** down the drain.

First Aid Measures

- Eye Contact: Immediately rinse with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2] Seek medical attention if irritation persists.[1][2]
- Skin Contact: Wash the affected area with plenty of soap and water.[1][2] Remove contaminated clothing and wash it before reuse.[2] If skin irritation occurs, get medical advice.[1][2]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. directpcw.com [directpcw.com]

- 2. aurochemicals.com [aurochemicals.com]
- 3. mu-intel.com [mu-intel.com]
- 4. safety.fsu.edu [safety.fsu.edu]
- 5. vigon.com [vigon.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Butyl butyryllactate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580533#personal-protective-equipment-for-handling-butyl-butyryllactate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com